

Comparative Efficacy of N-(3-Hydroxyoctanoyl)-DL-homoserine Lactone Against Diverse Bacterial Strains

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Compound of Interest

Compound Name: *N*-(3-Hydroxyoctanoyl)-DL-homoserine lactone

Cat. No.: B14130784

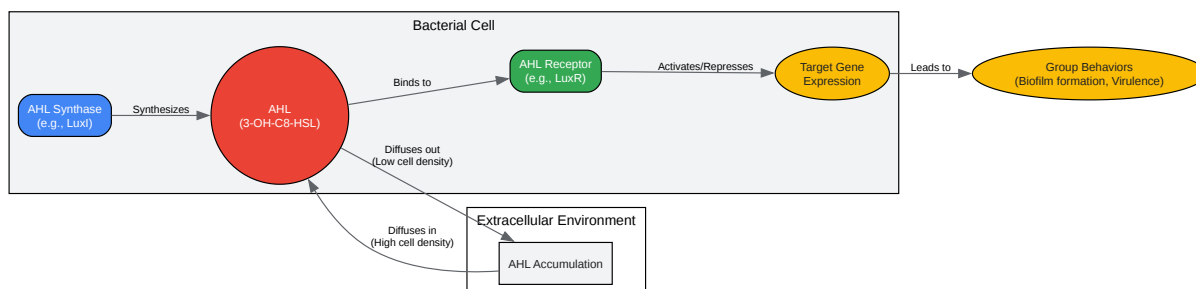
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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Analysis of a Key Quorum Sensing Molecule

N-(3-Hydroxyoctanoyl)-DL-homoserine lactone (3-OH-C8-HSL) is a crucial N-acyl homoserine lactone (AHL) that functions as a signaling molecule in the quorum sensing (QS) systems of various Gram-negative bacteria. Quorum sensing is a cell-to-cell communication mechanism that allows bacteria to coordinate gene expression based on population density, influencing virulence, biofilm formation, and other collective behaviors.^{[1][2]} This guide provides a comparative overview of the efficacy of 3-OH-C8-HSL against a range of bacterial strains, supported by available experimental data and detailed methodologies.

Quorum Sensing Signaling Pathway

The following diagram illustrates a generalized quorum sensing signaling pathway in Gram-negative bacteria, where N-acyl homoserine lactones like 3-OH-C8-HSL play a central role.



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References

- 1. Bacterial Quorum Sensing: Its Role in Virulence and Possibilities for Its Control - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Quorum-Sensing Signal-Response Systems in Gram-Negative Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
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